

Application Notes and Protocols for PF-00356231 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: PF-00356231 hydrochloride

Cat. No.: B2911479

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Introduction

PF-00356231 hydrochloride is a potent, specific, and non-peptidic inhibitor of matrix metalloproteinase-12 (MMP-12).^[1] MMPs are a family of zinc-dependent endopeptidases involved in the degradation of extracellular matrix components, playing a crucial role in tissue remodeling, inflammation, and cancer progression.^[2] Due to its inhibitory action, **PF-00356231 hydrochloride** serves as a valuable tool in studying the pathological and physiological roles of MMP-12 and for the development of therapeutics targeting MMP-mediated diseases.

Accurate preparation and storage of **PF-00356231 hydrochloride** stock solutions are critical for ensuring experimental reproducibility and the integrity of research data. This document provides a detailed protocol for the preparation, handling, and storage of these solutions.

Physicochemical Properties and Inhibitory Activity

A summary of the key properties of **PF-00356231 hydrochloride** is presented below. This information is essential for accurate calculations and handling of the compound.

Property	Value
Molecular Formula	C ₂₅ H ₂₁ ClN ₂ O ₃ S
Molecular Weight	464.96 g/mol
Appearance	Solid
Purity	≥98%
Solubility	DMSO: 18.9 mg/mL (40.6 mM)[3]
Storage (Solid)	-20°C for up to 3 years[3]
Storage (in Solvent)	-80°C for up to 1 year[3]

Inhibitory Activity (IC₅₀)

Target	IC ₅₀
MMP-12	1.4 μM[1]
MMP-13	0.65 nM[1]
MMP-9	0.98 μM[1]
MMP-3	0.39 μM[1]
MMP-8	1.7 μM[1]

Experimental Protocols

Safety Precautions

Always handle chemical compounds in a laboratory setting with appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves. When handling the powdered form, it is advisable to work in a chemical fume hood to avoid inhalation.

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro assays.

Materials:

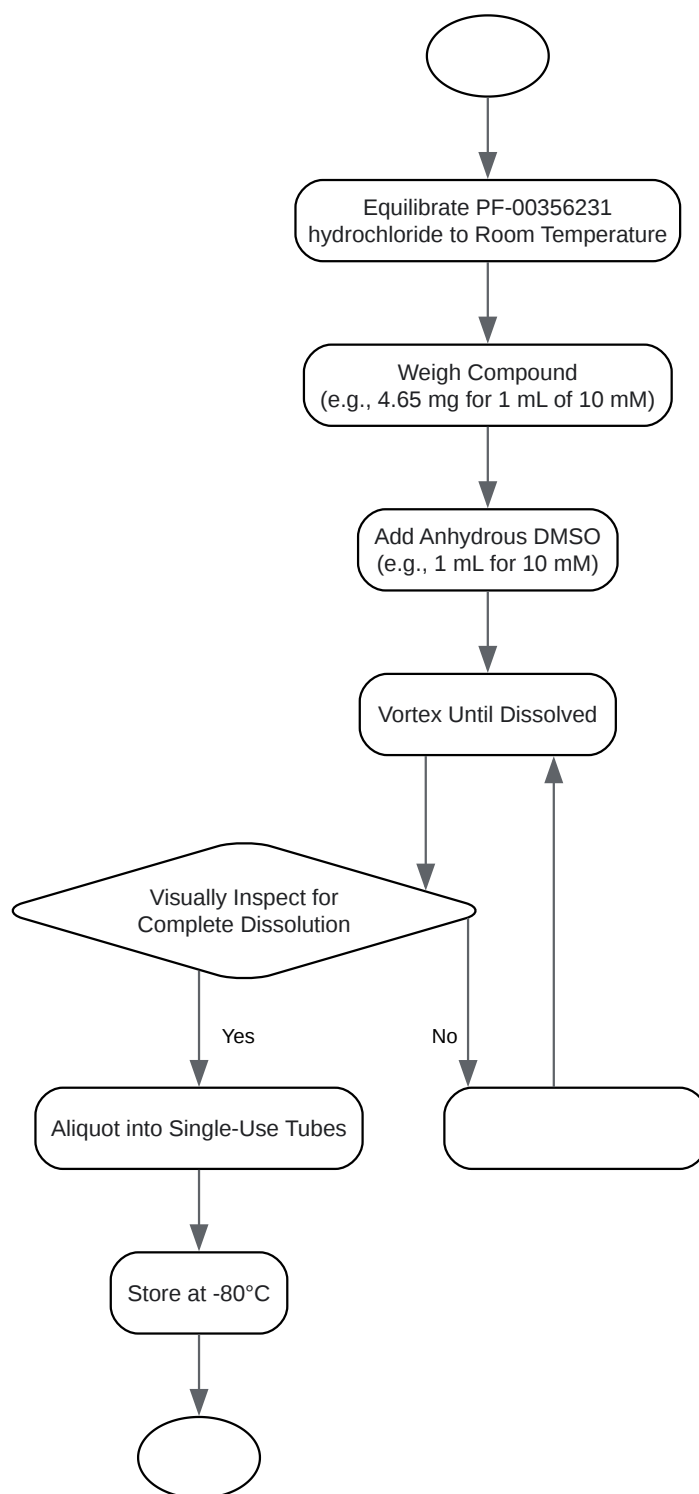
- **PF-00356231 hydrochloride** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated pipettes
- Vortex mixer
- Water bath or sonicator (optional)

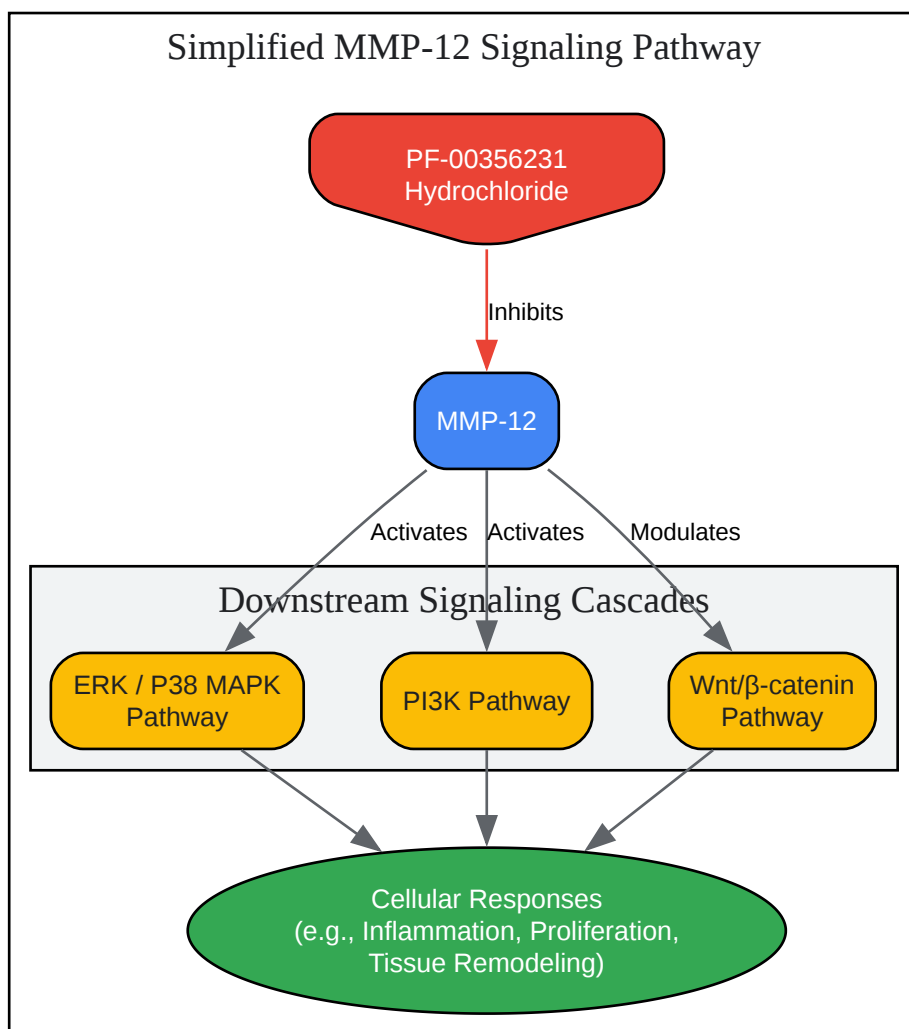
Procedure:

- **Equilibration:** Before opening, allow the vial of **PF-00356231 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents moisture condensation, which can affect the compound's stability.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of **PF-00356231 hydrochloride** powder. To prepare 1 mL of a 10 mM stock solution, you will need 4.65 mg of the compound ($\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 464.96 \text{ g/mol}$).
- **Dissolving:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed powder. For a 10 mM stock solution with 4.65 mg of the compound, add 1 mL of DMSO.
- **Mixing:** Securely cap the vial and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no particulates remain.

- Aiding Dissolution (if necessary): If the compound does not fully dissolve, gentle warming in a 37°C water bath for a few minutes or brief sonication can aid in dissolution. Ensure the solution returns to room temperature before storage.
- Aliquoting and Storage: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, light-protected microcentrifuge tubes. Store the aliquots at -80°C for long-term storage (up to 1 year).^[3]

Workflow for Preparing PF-00356231 Hydrochloride Stock Solution





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References

- 1. medchemexpress.cn [medchemexpress.cn]
- 2. benchchem.com [benchchem.com]

- 3. PF-00356231 hydrochloride | Proteintech | æ-
|æ±HTJäHTJé¹°CCHAFGCHTJ©æVTSFADæSTæSTHTJéSGCOCsâHEL-âSS3, [ptgcn.com]
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